

5-Fluoro-1-indanone chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Fluoro-1-indanone

Cat. No.: B1345631

[Get Quote](#)

5-Fluoro-1-indanone: A Comprehensive Technical Guide

An In-depth Examination of the Chemical Properties, Structure, and Synthetic Methodologies for Researchers, Scientists, and Drug Development Professionals

Introduction: **5-Fluoro-1-indanone** is a fluorinated organic compound that serves as a versatile building block in medicinal chemistry and organic synthesis.^[1] Its unique properties, conferred by the presence of a fluorine atom, make it a valuable intermediate in the development of novel therapeutic agents, including anti-inflammatory and anti-cancer drugs.^[1] This technical guide provides a detailed overview of the chemical and physical properties, structural information, and experimental protocols related to **5-Fluoro-1-indanone**.

Chemical and Physical Properties

The key physicochemical properties of **5-Fluoro-1-indanone** are summarized in the table below, providing a comprehensive overview for laboratory use and computational modeling.

Property	Value	Source
Molecular Formula	C ₉ H ₇ FO	[1][2][3]
Molecular Weight	150.15 g/mol	[1][4][5]
Appearance	White to yellow crystalline powder or solid	[1][3][6]
Melting Point	38-40 °C	[2][7]
Boiling Point	113-114 °C	[2][7]
92-93 °C at 3.0 mmHg	[8]	
Density	1.216 g/mL at 25 °C	[2][7]
Solubility in Water	Insoluble	[2][3][8]
Flash Point	113 °C (235.4 °F) - closed cup	[7]
Refractive Index	1.560	[3]

Structural Information

The structural details of **5-Fluoro-1-indanone** are fundamental to understanding its reactivity and application in synthesis.

Identifier	Value	Source
IUPAC Name	5-fluoro-2,3-dihydroinden-1-one	[5]
CAS Number	700-84-5	[2]
SMILES String	<chem>Fc1ccc2C(=O)CCc2c1</chem>	[7]
InChI Key	WVPPBVAMKNQXJA-UHFFFAOYSA-N	[4][5]

Experimental Protocols

Synthesis of 5-Fluoro-1-indanone

A common method for the synthesis of **5-Fluoro-1-indanone** involves the cyclization of 3-(3-Fluorophenyl)propanoic acid.^[4]

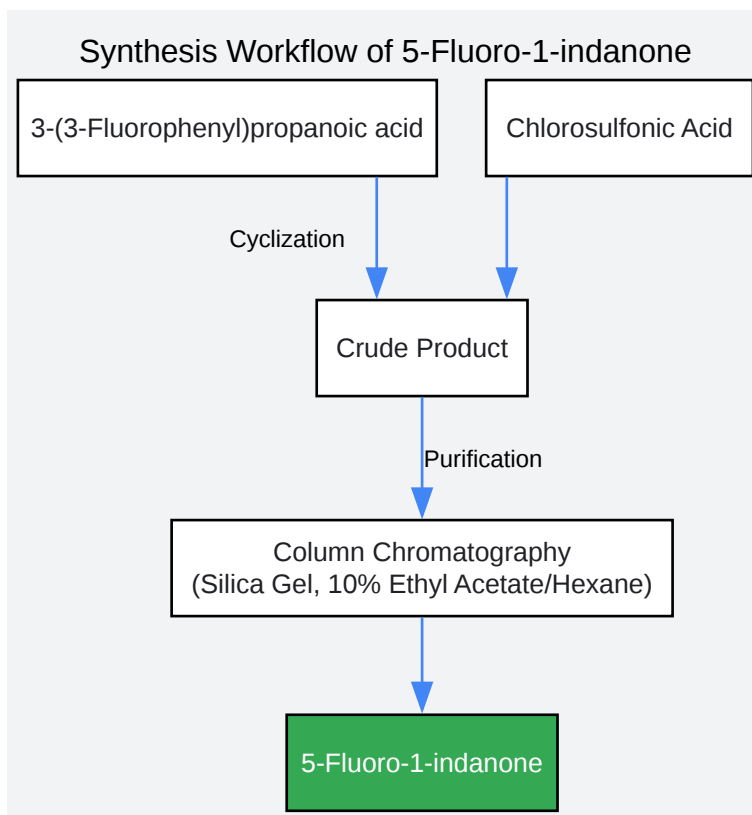
Materials:

- 3-(3-Fluorophenyl)propanoic acid (2.0 g, 11.8 mmol)^[4]
- Chlorosulfonic acid (20 mL)^[4]
- Silica gel for column chromatography^[4]
- Ethyl acetate^[4]
- Hexane^[4]

Procedure:

- The cyclization of 3-(3-Fluorophenyl)propanoic acid is achieved using chlorosulfonic acid to yield the crude product.^[4]
- The crude product is then purified by column chromatography on silica gel.^[4]
- The elution is performed using a solvent system of 10% ethyl acetate in hexane.^[4]
- This process affords 1.2 g of **5-Fluoro-1-indanone**, which corresponds to a yield of 70.5%.^[4]

Another reported method involves the reaction of 1-indanone with hydrogen fluoride under acidic catalysis, typically conducted at low temperatures in an inert atmosphere.^[2]



[Click to download full resolution via product page](#)

Synthesis Workflow of **5-Fluoro-1-indanone**

Analytical Characterization

The structural confirmation and purity assessment of **5-Fluoro-1-indanone** are typically performed using standard spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR spectra for **5-Fluoro-1-indanone** are available in public databases and from commercial suppliers.[5] These spectra are crucial for confirming the arrangement of protons in the molecule.

Infrared (IR) Spectroscopy:

- FTIR and ATR-IR spectra have been recorded for **5-Fluoro-1-indanone** and are accessible through various chemical databases.[5] The IR spectrum will prominently feature a strong

absorption band corresponding to the carbonyl (C=O) group, a characteristic feature of ketones.

Mass Spectrometry (MS):

- Mass spectrometry data is available through resources such as the NIST Mass Spectrometry Data Center.^[5] This data is used to determine the molecular weight and fragmentation pattern of the compound, further confirming its identity.

Applications in Research and Development

5-Fluoro-1-indanone is a key intermediate in the synthesis of various biologically active molecules.^[1]

- It has been utilized in the preparation of precursors for thiosemicarbazones, which have been investigated as potential anti-*Trypanosoma cruzi* agents.^{[9][10]}
- The compound also serves as a starting material in the synthesis of 6-fluoro-1,2,3,4-tetrahydroquinoline hydrochloride.^{[9][10]}
- Its role as a building block in medicinal chemistry is significant, particularly in the development of compounds with potential anti-inflammatory and anti-cancer properties.^[1] The introduction of fluorine can enhance the metabolic stability and bioactivity of drug candidates.^[1]

Safety and Handling

5-Fluoro-1-indanone is classified as a hazardous substance and requires careful handling in a laboratory setting.

Hazard Classifications:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled (Acute Tox. 4).^{[5][7]}
- Skin Irritation: Causes skin irritation (Skin Irrit. 2).^{[5][7]}
- Eye Irritation: Causes serious eye irritation (Eye Irrit. 2).^{[5][7]}

- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation (STOT SE 3).[7][11]

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.[7] A dust mask (type N95 or equivalent) is also recommended.[7]
- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Use only outdoors or in a well-ventilated area. Wash skin thoroughly after handling.
- Storage: Store in a well-ventilated place and keep the container tightly closed.[11]
Recommended storage is in a refrigerator.[3]

In case of exposure, it is crucial to follow standard first-aid measures and seek medical advice.[2][11] For instance, in case of eye contact, rinse immediately with plenty of water.[2] If inhaled, move the person to fresh air.[11]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. chembk.com [chembk.com]
- 3. echemi.com [echemi.com]
- 4. Synthesis routes of 5-Fluoro-1-indanone [benchchem.com]
- 5. 5-Fluoro-1-indanone | C₉H₇FO | CID 136537 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. cymitquimica.com [cymitquimica.com]
- 7. 5-Fluoro-1-indanone 99 700-84-5 [sigmaaldrich.com]
- 8. 5-Fluoro-1-indanone, 98%, Thermo Scientific 250 mg | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]

- 9. scientificlabs.co.uk [scientificlabs.co.uk]
- 10. scientificlabs.co.uk [scientificlabs.co.uk]
- 11. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [5-Fluoro-1-indanone chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1345631#5-fluoro-1-indanone-chemical-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com